

4-methoxy-N-phenylaniline CAS number and physical constants

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Compound of Interest

Compound Name: 4-methoxy-N-phenylaniline

Cat. No.: B057723

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Technical Guide: 4-methoxy-N-phenylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-methoxy-N-phenylaniline**, focusing on its chemical identity, physical properties, synthesis, and analytical characterization. This document is intended to serve as a valuable resource for professionals in research and development.

Core Data Presentation

The fundamental properties of **4-methoxy-N-phenylaniline** (CAS No. 1208-86-2) are summarized in the table below for quick reference.

Property	Value
CAS Number	1208-86-2
Molecular Formula	C ₁₃ H ₁₃ NO
Molecular Weight	199.25 g/mol
Melting Point	104-108 °C
Boiling Point	335.8 °C at 760 mmHg
Appearance	White to off-white solid
Solubility	Soluble in ethanol and ether; limited solubility in water.

Synthesis and Characterization

The synthesis of **4-methoxy-N-phenylaniline** is most commonly achieved through a cross-coupling reaction. The following sections detail a representative experimental protocol and the analytical methods for characterization.

Experimental Protocol: Synthesis via Ullmann Condensation

A prevalent method for the synthesis of **4-methoxy-N-phenylaniline** is the Ullmann condensation, which involves the copper-catalyzed reaction between an aryl halide and an amine.^[1]

Materials:

- 4-methoxyaniline (p-anisidine)
- Bromobenzene
- Anhydrous potassium carbonate (K₂CO₃)
- Copper(I) iodide (CuI)

- Anhydrous, high-boiling point solvent (e.g., N,N-dimethylformamide or 1,4-dioxane)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 4-methoxyaniline, bromobenzene, anhydrous potassium carbonate, and a catalytic amount of copper(I) iodide.
- **Solvent Addition:** Add the anhydrous solvent to the flask.
- **Reaction Execution:** Heat the reaction mixture to reflux with vigorous stirring. The reaction progress should be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Filter the mixture to remove the inorganic salts.
- **Extraction:** Transfer the filtrate to a separatory funnel and extract with an appropriate organic solvent (e.g., ethyl acetate). Wash the organic layer with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield pure **4-methoxy-N-phenylaniline**.

Analytical Characterization

The synthesized **4-methoxy-N-phenylaniline** can be characterized using various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR (400 MHz, CDCl_3): δ 7.19 (dd, $J = 8.4, 7.4$ Hz, 2H), 7.05 (d, $J = 8.1$ Hz, 2H), 6.88 (d, $J = 7.9$ Hz, 2H), 6.86 – 6.77 (m, 3H), 5.49 (br s, 1H, NH), 3.79 (s, 3H).[\[2\]](#)
- ^{13}C NMR (100 MHz, CDCl_3): δ 155.2, 145.0, 135.7, 129.2, 122.1, 119.5, 115.7, 114.6, 55.7.
[\[2\]](#)

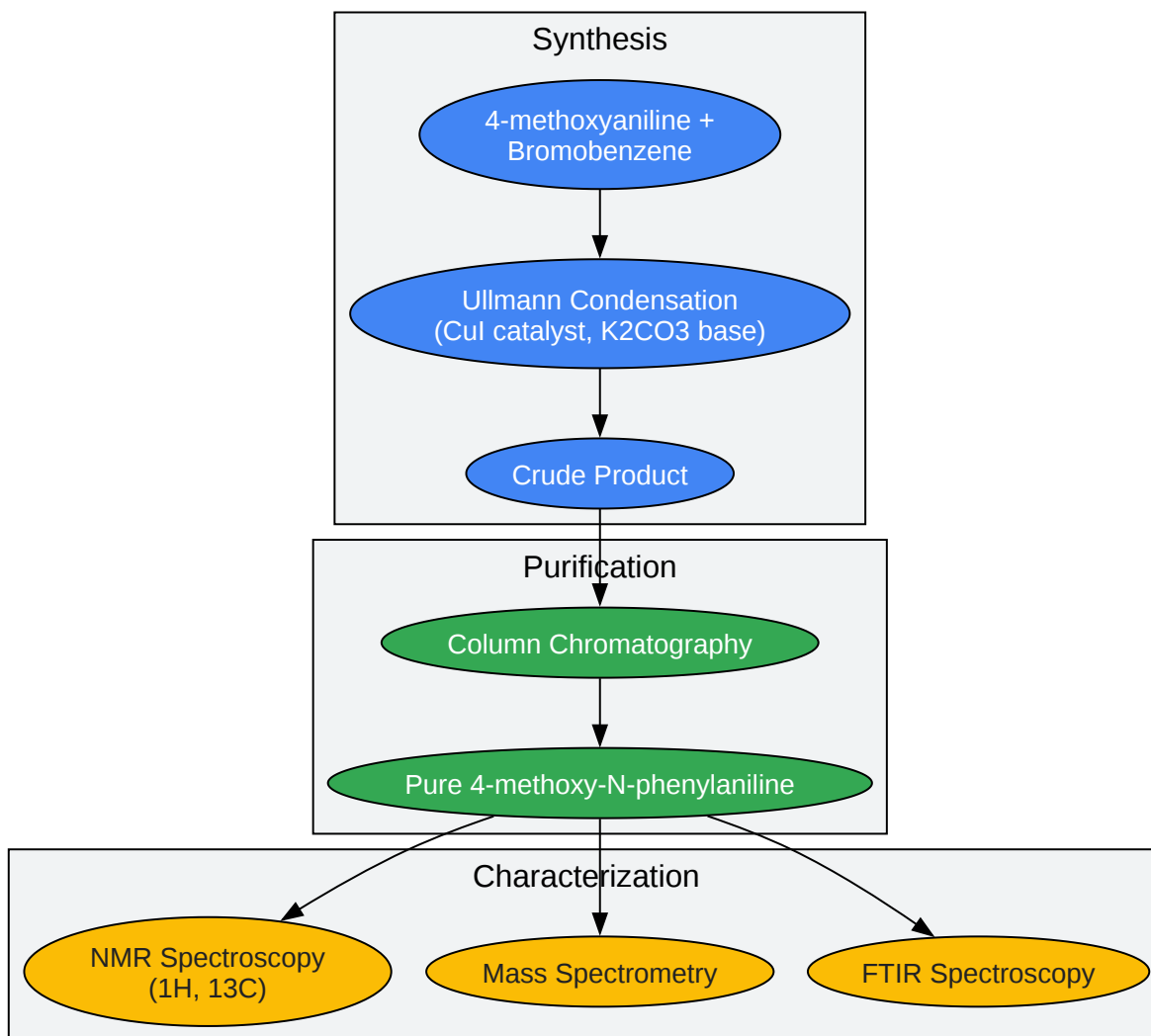
Mass Spectrometry (MS):

- MS (ESI): $m/z = 199$ ($M^+ + H$).[\[2\]](#)

Experimental Workflow

The logical flow from synthesis to characterization of **4-methoxy-N-phenylaniline** is depicted in the following diagram.

Synthesis and Characterization Workflow of 4-methoxy-N-phenylaniline



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Caption: A flowchart illustrating the synthesis, purification, and analytical characterization of **4-methoxy-N-phenylaniline**.

Applications

4-methoxy-N-phenylaniline and its derivatives are valuable intermediates in various fields of chemical synthesis.

- **Dye Production:** This compound serves as a precursor in the synthesis of certain dyes.[3][4]
- **Pharmaceuticals and Agrochemicals:** It is utilized as an intermediate in the manufacturing of pharmaceuticals and pesticides.[3]
- **Antioxidant Properties:** Derivatives of 4-methoxyphenylamine have shown potential as antioxidants.[5][6]
- **Organic Synthesis:** It is a versatile building block in the synthesis of more complex organic molecules.

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